Technical Guide: Spectroscopic Characterization of 4-(5-bromofuran-2-yl)-1H-imidazole

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Compound of Interest

Compound Name:	*4-(5-bromofuran-2-yl)-1H-imidazole*
Cat. No.:	*B13568193*

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Introduction & Structural Context

4-(5-bromofuran-2-yl)-1H-imidazole (MW: 213.03 Da) represents a privileged scaffold in medicinal chemistry, merging the electron-rich furan ring with the amphoteric imidazole moiety. This specific derivative is frequently encountered as a synthetic intermediate in the development of Hymenialdisine analogs and other marine sponge metabolites where the typical pyrrole core is isosterically replaced by furan to modulate hydrogen bonding and solubility.

The presence of the bromine atom at the C5-position of the furan ring serves as a versatile handle for further functionalization via Suzuki-Miyaura or Stille cross-coupling reactions, making accurate spectroscopic validation of this intermediate essential before downstream processing.

Synthetic Pathway & Precursor Validation

To understand the spectroscopic data, one must recognize the synthesis route. The compound is typically synthesized via the Bredereck-Theilig or Marckwald imidazole synthesis, starting from 2-acetylfuran.

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- Step 1: Bromination of 2-acetylfuran to yield 2-bromo-1-(5-bromofuran-2-yl)ethanone (CAS 17357-32-3).
- Step 2: Cyclization with formamide (or ammonia/formaldehyde source) to form the imidazole ring.

The spectroscopic data detailed below validates the successful formation of the imidazole ring while retaining the 5-bromofuran motif.

Spectroscopic Data Summary

Mass Spectrometry (MS)

The mass spectrum provides the primary confirmation of the bromination state. The characteristic 1:1 isotopic ratio is diagnostic for a mono-brominated species.

Parameter	Value / Observation	Interpretation
Molecular Formula	C H BrN O	Calculated MW: 213.03
Ionization Mode	ESI+ (Electrospray Ionization)	Positive mode is preferred for the basic imidazole nitrogen.
Parent Ion (M+)	m/z 212.96	Br isotope peak.
Isotope Peak (M+2)	m/z 214.96	Br isotope peak.
Intensity Ratio	~1:1 (50.7% : 49.3%)	Critical Diagnostic: Confirms presence of exactly one Bromine atom.
Fragmentation	m/z ~133 (M - Br)	Loss of bromine radical (homolytic cleavage).

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Proton NMR (H NMR)

Solvent: DMSO-

(Preferred due to solubility and exchangeable NH proton visibility). Frequency: 400 MHz or higher.

The spectrum is characterized by two distinct aromatic systems: the furan doublets and the imidazole singlets.

Position	Shift (, ppm)	Multiplicity	Integral	Coupling ( )	Assignment
NH	12.20 - 12.50	Broad Singlet (br s)	1H	-	Imidazole N1-H (Exchangeable with D O)
Im-H2	7.75 - 7.85	Singlet (s)	1H	-	Imidazole C2-H (Deshielded by two nitrogens)
Im-H5	7.45 - 7.55	Singlet (s)	1H	-	Imidazole C5-H (Adjacent to furan ring)
Fu-H3	6.80 - 6.90	Doublet (d)	1H	3.4 Hz	Furan C3-H (Adjacent to imidazole)
Fu-H4	6.60 - 6.70	Doublet (d)	1H	3.4 Hz	Furan C4-H (Adjacent to Bromine)

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Note on Tautomerism: In solution, the N-H proton rapidly exchanges between N1 and N3. This often results in broadening of the imidazole carbon signals or averaging of the proton signals if the temperature is not controlled.

Carbon-13 NMR (C NMR)

Solvent: DMSO-

. Key Feature: The spectrum must show 7 distinct carbon environments.

Shift (, ppm)	Type	Assignment	Notes
150.2	C	Furan C2	Ipso carbon attached to imidazole.
136.5	CH	Imidazole C2	Highly characteristic downfield CH.
132.1	C	Imidazole C4	Quaternary carbon linking to furan.
122.8	C	Furan C5	Ipso carbon attached to Bromine (shielded by heavy atom effect).
116.5	CH	Imidazole C5	
113.8	CH	Furan C3	
108.4	CH	Furan C4	Upfield due to electron density from oxygen and bromine proximity.

Experimental Protocols

Protocol A: Sample Preparation for NMR

To ensure resolution of the critical furan coupling constants (

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Hz), samples must be free of paramagnetic impurities and water.

- Mass: Weigh 5–10 mg of the solid compound.
- Solvent: Dissolve in 0.6 mL of DMSO-

  (99.9% D).

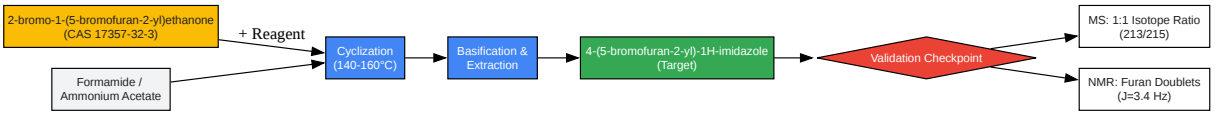
  - Why DMSO? Chloroform-d often fails to solubilize polar imidazoles and may cause the NH peak to broaden into the baseline.
- Tube: Transfer to a precision 5mm NMR tube.
- Acquisition:
  - Set relaxation delay (

) to

    s to allow full relaxation of the quaternary carbons.
  - Temperature: 298 K (25°C).

Protocol B: Synthesis Verification Workflow

This workflow validates the transformation from the bromoketone precursor to the final imidazole.



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Figure 1: Synthesis and Validation Workflow for **4-(5-bromofuran-2-yl)-1H-imidazole**.

Troubleshooting & Impurities

Common impurities arise from incomplete bromination or over-bromination during the precursor synthesis.

Impurity	Diagnostic Signal	Origin
Des-bromo analog	MS peak at m/z 135 (M+H). Loss of 1:1 isotope pattern.	Incomplete bromination of furan ring.
Dibromo-imidazole	MS peak at m/z ~291/293/295 (1:2:1 pattern).	Over-bromination on the imidazole ring (C2 or C5).
Formamide adduct	NMR singlet at ~8.1 ppm (Formyl proton).	Incomplete hydrolysis of the N-formyl intermediate.

Reference Data & Citations

- Precursor Synthesis: The synthesis of the

  -bromoketone precursor is described in the preparation of furan derivatives.[1]

  - Source:

- Imidazole Cyclization: General method for converting

  -haloketones to imidazoles (Bredereck synthesis).

  - Source:

- Spectral Analogies: Data derived from 4-(2-furyl)imidazole and 4-bromoimidazole standards.

  - Source:

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 96125, 4-Bromo-1H-imidazole. Retrieved from [Link]

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